

An In-depth Technical Guide to the Safe Handling of Sodium Rhodizonate

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Compound of Interest

Compound Name: Sodium rhodizonate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **sodium rhodizonate** (CAS No. 523-21-7), a chemical reagent primarily used in analytical chemistry for the detection of heavy metals, most notably lead. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Sodium rhodizonate is the disodium salt of rhodizonic acid.^[1] It is typically a green-gray to dark green or black crystalline powder.^{[2][3]} While stable as a dry solid, its aqueous solutions are unstable and should be freshly prepared for use.^{[2][4]}

Table 1: Physical and Chemical Properties of **Sodium Rhodizonate**

Property	Value	References
CAS Number	523-21-7	[2]
Molecular Formula	C ₆ Na ₂ O ₆	[2]
Molecular Weight	214.04 g/mol	[2]
Appearance	Green-gray to dark green or black crystalline powder	[2][3]
Melting Point	>300 °C	[2][4]
Solubility	Soluble in water	[2][4]
Stability	Stable in solid form; aqueous solutions are unstable	[2][4]

Hazard Identification and Toxicology

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **sodium rhodizonate** is not classified as a hazardous substance.[5][6] However, as with all laboratory chemicals, it should be handled with caution.[5][6] Some sources indicate it may be hazardous in case of skin or eye contact (irritant), ingestion, or inhalation.[7][8]

Table 2: Toxicological Data for **Sodium Rhodizonate**

Toxicity Data	Value	References
Acute Oral Toxicity (LD50)	Not available	[5][8]
Acute Dermal Toxicity (LD50)	Not available	[5][8]
Acute Inhalation Toxicity (LC50)	Not available	[5][8]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[9]

Handling and Storage

Handling:

- Ensure good ventilation in the workstation.[10]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[11]
- Avoid breathing dust.[2]
- Do not get in eyes, on skin, or on clothing.[2]
- Wash hands thoroughly after handling.[11]
- Do not eat, drink, or smoke when using this product.[10]

Storage:

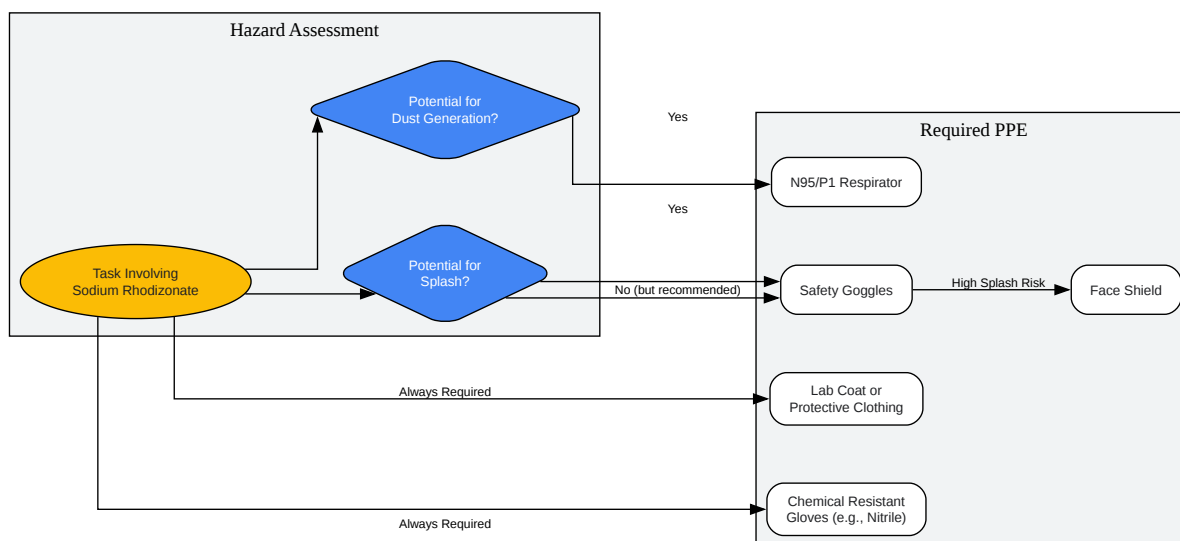
- Store in a cool, dry, well-ventilated area.[9]
- Keep the container tightly closed.[9]

- Protect from direct sunlight and moisture.[12][13]
- Store separately from strong oxidizing agents, strong acids, and strong bases.[9][11]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure to **sodium rhodizonate**. A risk-based approach should be taken to ensure the highest level of safety.[14]

Diagram 1: PPE Selection for Handling **Sodium Rhodizonate**



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Caption: A flowchart for selecting appropriate PPE when handling **sodium rhodizonate**.

First Aid Measures

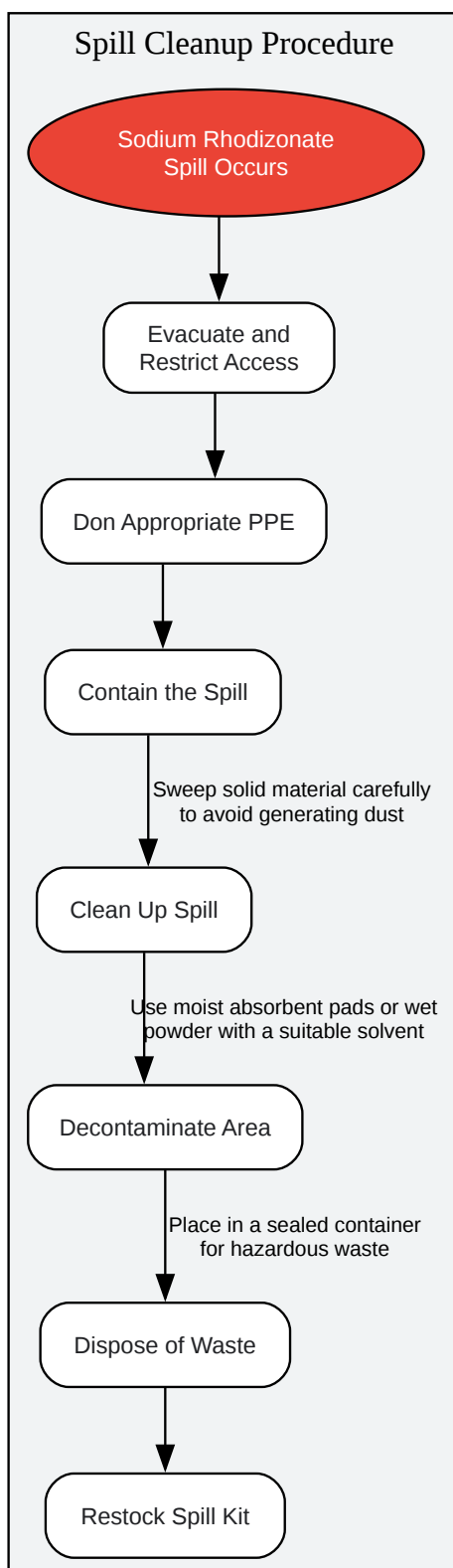
In the event of exposure to **sodium rhodizonate**, the following first aid measures should be taken:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[10]
- After Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[10]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
- After Ingestion: Rinse mouth with water. Call a poison center or doctor if you feel unwell. Never give anything by mouth to an unconscious person.[10][14]

Accidental Release Measures

In the case of a spill, follow these procedures to ensure safe cleanup.

Diagram 2: Chemical Spill Response for **Sodium Rhodizonate**



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Caption: A workflow for responding to a **sodium rhodizonate** spill.

Firefighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or water spray.[\[10\]](#) Do not use a heavy water stream.[\[10\]](#)
- Special Hazards: **Sodium rhodizonate** is not considered a fire hazard.[\[10\]](#) However, in a fire, toxic fumes may be released.[\[10\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective clothing.[\[10\]](#)

Disposal Considerations

Dispose of **sodium rhodizonate** and any contaminated materials in accordance with local, state, and federal regulations.[\[10\]](#) Do not allow the chemical to enter drains or waterways.[\[12\]](#)

Experimental Protocol: Sodium Rhodizonate Test for Lead

This test is a common forensic application of **sodium rhodizonate** for the detection of lead, particularly in gunshot residue.[\[15\]](#)

Reagents:

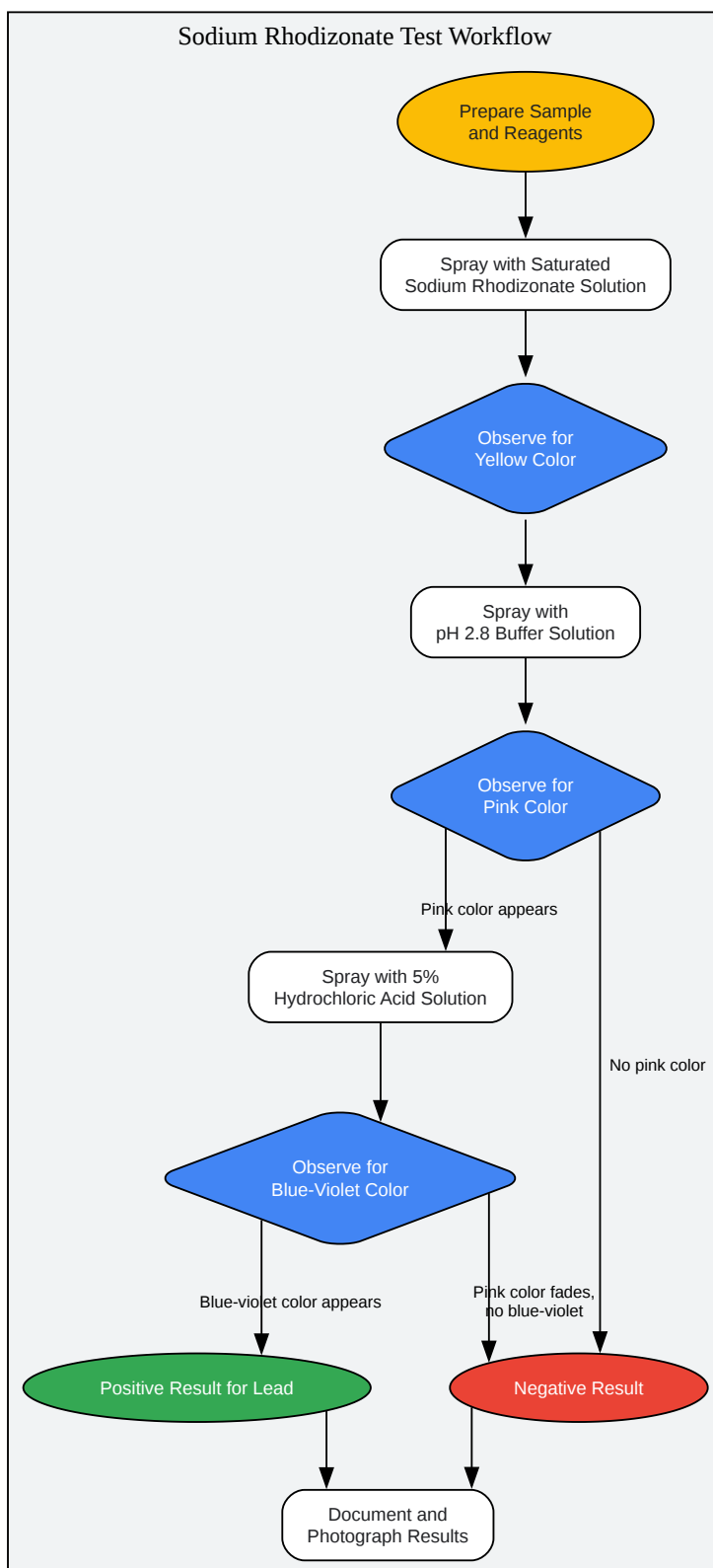
- **Sodium Rhodizonate** Solution: Prepare a saturated solution of **sodium rhodizonate** in distilled or deionized water. The solution should be the color of strong tea and is only effective for about an hour.[\[10\]](#)
- Buffer Solution (pH 2.8): Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled or deionized water.[\[15\]](#)
- 5% Hydrochloric Acid Solution: Add 5 mL of concentrated hydrochloric acid to 95 mL of distilled or deionized water.[\[15\]](#)

Procedure:

All spraying should be conducted in a chemical fume hood.[\[10\]](#)

- Preparation: Place the item to be tested on a clean, uncontaminated surface. It is recommended to first perform the test on a known lead sample to ensure the reagents are working correctly.[\[10\]](#)
- Application of **Sodium Rhodizonate**: Spray the test area with the saturated **sodium rhodizonate** solution.[\[10\]](#)
- Application of Buffer: Spray the same area with the buffer solution. This will eliminate the yellow background color from the **sodium rhodizonate** and establish the correct pH. A pink color may indicate the presence of lead or other heavy metals.[\[10\]](#)
- Confirmation with Hydrochloric Acid: Spray the same area with the 5% hydrochloric acid solution. If lead is present, the pink color will fade and a blue-violet color will develop.[\[10\]](#) This color may fade quickly, so results should be documented and photographed promptly.[\[10\]](#)

Diagram 3: Experimental Workflow for the **Sodium Rhodizonate** Test for Lead



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